

Application Notes and Protocols for 7PCGY in Cell Treatment

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Compound of Interest

Compound Name: 7PCGY

Cat. No.: B15136071

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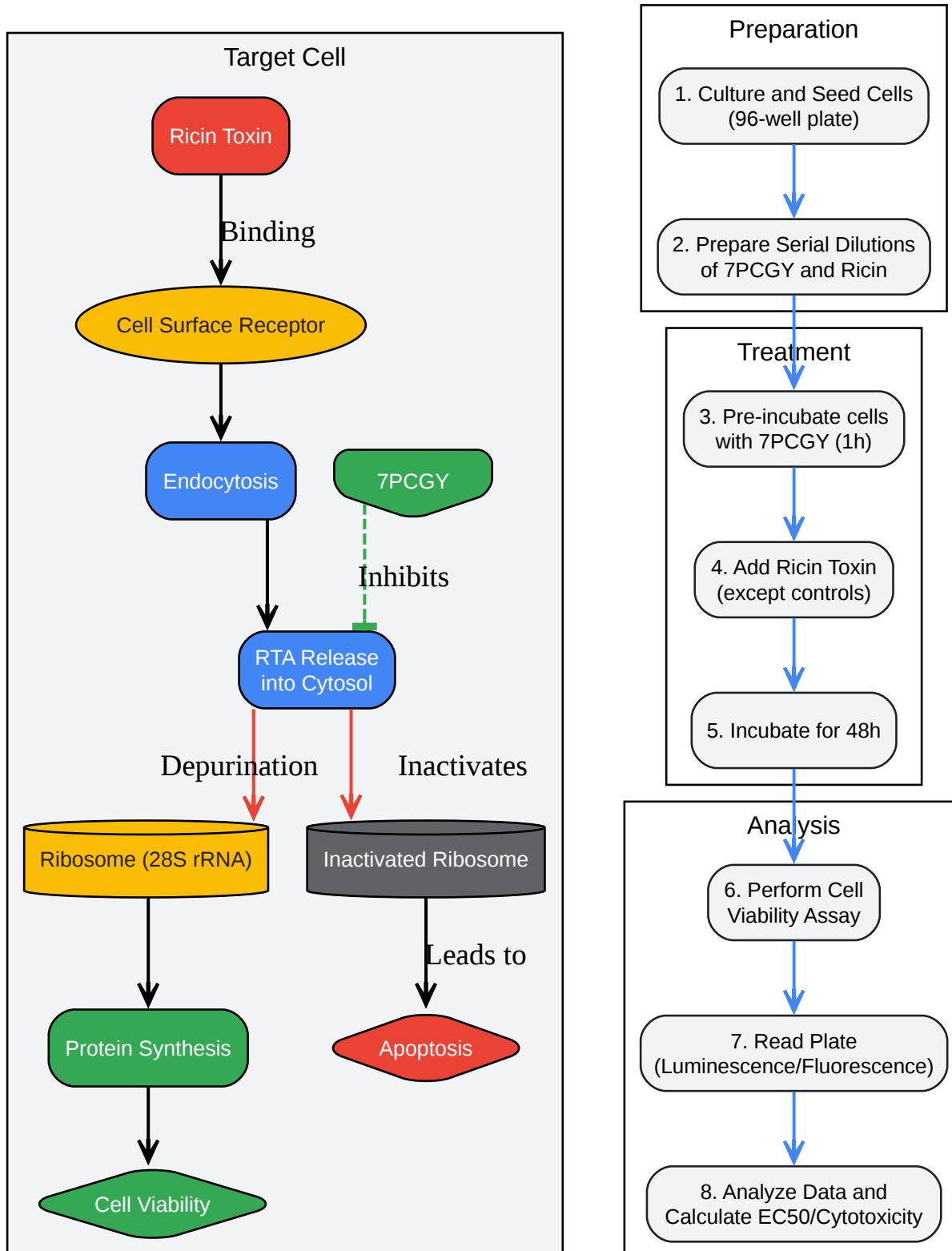
Introduction

7PCGY is a small molecule inhibitor of the Ricin Toxin A (RTA) chain, a potent toxin that inactivates ribosomes, leading to the cessation of protein synthesis and subsequent cell death. As an RTA inhibitor, **7PCGY** holds potential as a research tool for studying toxin-mediated cell death and as a starting point for the development of therapeutics against ricin exposure. These application notes provide detailed protocols for utilizing **7PCGY** in cell-based assays to determine its efficacy and cytotoxicity.

Mechanism of Action

Ricin Toxin consists of two subunits, the A chain (RTA) and the B chain (RTB). The B chain facilitates the entry of the toxin into the cell by binding to cell surface receptors. Once inside, the A chain is released and acts as an N-glycosidase, removing a specific adenine base from the 28S rRNA of the large ribosomal subunit. This irreversible modification prevents the binding of elongation factors, thereby halting protein synthesis and triggering apoptosis. **7PCGY** is designed to inhibit the enzymatic activity of the RTA, thus preventing ribosome inactivation and protecting the cell from ricin-induced death.

Signaling Pathway of Ricin Toxin A (RTA) and Inhibition by 7PCGY

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